

Personal protective equipment for handling JNJ-54119936

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Compound of Interest

Compound Name: JNJ-54119936

Cat. No.: B10825128

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Essential Safety and Handling Guide for JNJ-54119936

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **JNJ-54119936**, a chemical probe and RORC inverse agonist. The following protocols are based on best practices for handling potent, biologically active research compounds. No specific Safety Data Sheet (SDS) for **JNJ-54119936** was publicly available at the time of this document's creation; therefore, this guidance is a synthesis of general chemical safety principles and information available for this compound.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to minimize exposure and ensure personal safety when handling **JNJ-54119936** in both solid and solution forms.

Equipment	Specification	Purpose
Gloves	Nitrile, disposable	Protects against skin contact. Discard immediately after handling or if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or airborne particles of the compound.
Lab Coat	Standard, long-sleeved	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities handled with adequate ventilation. Use a NIOSH-approved respirator if creating aerosols or handling large quantities.	Prevents inhalation of the compound, especially in powder form.

Emergency Procedures: First Aid

In the event of exposure to **JNJ-54119936**, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage Protocols

Adherence to proper handling and storage procedures is vital for maintaining the integrity of **JNJ-54119936** and ensuring a safe laboratory environment.

Operational Plan: Step-by-Step Handling

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace by covering it with absorbent, disposable bench paper.
- Weighing (Solid Form): If working with the powdered form, conduct weighing within a chemical fume hood or a balance enclosure to minimize inhalation risk.
- Dissolving: **JNJ-54119936** is soluble in DMSO.^[1] Prepare solutions in a well-ventilated area, preferably within a fume hood.
- Storage: Store **JNJ-54119936** as a dry powder or in DMSO stock solutions at -20°C.^[1]

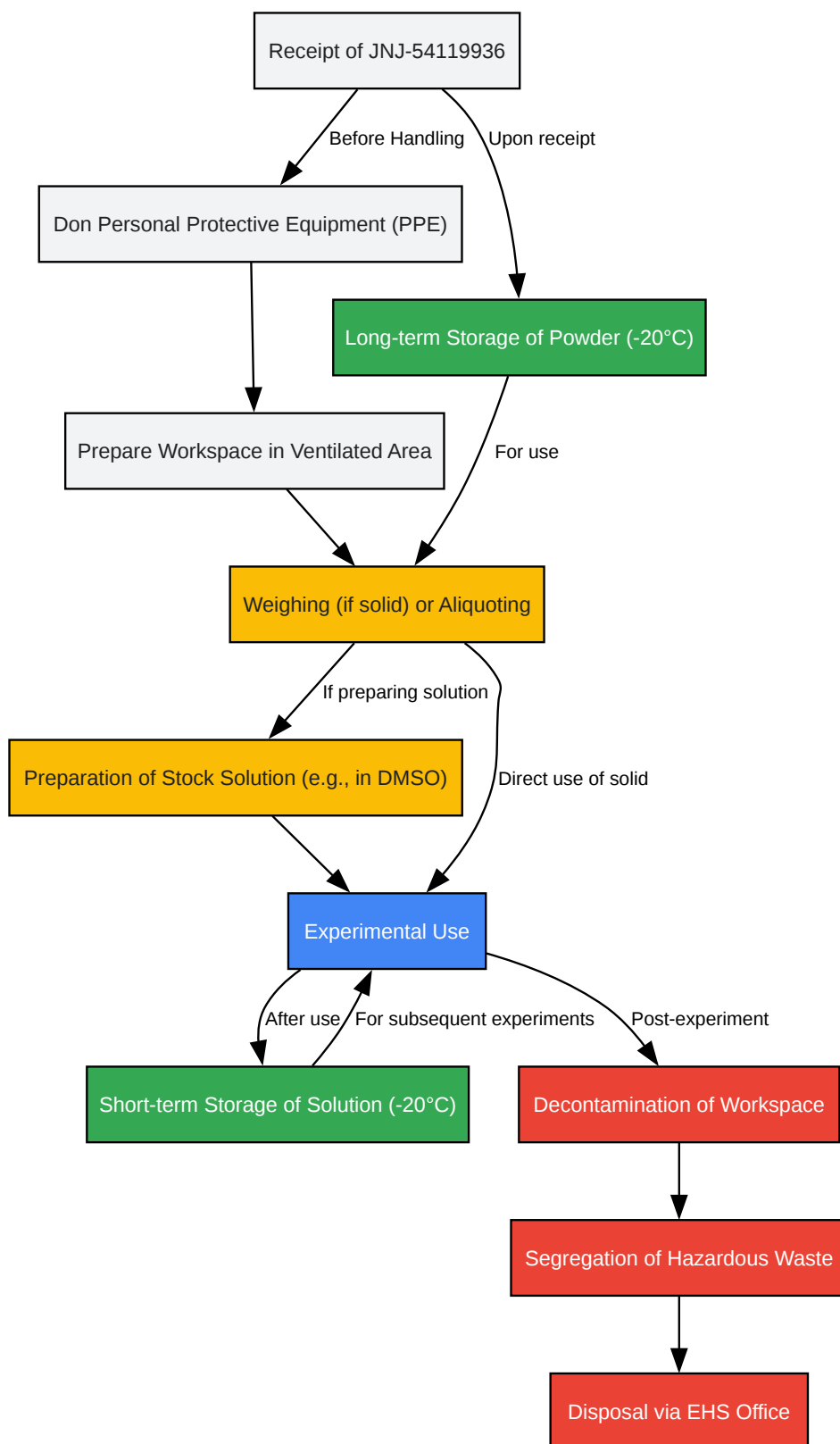
Disposal Plan

All waste containing **JNJ-54119936** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid materials (e.g., pipette tips, vials, bench paper) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **JNJ-54119936** in a clearly labeled, sealed hazardous waste container.
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Workflow for Handling **JNJ-54119936**

The following diagram illustrates the logical workflow for the safe handling of **JNJ-54119936** from receipt to disposal.



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Caption: Workflow for Safe Handling of **JNJ-54119936**.

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References

- 1. eubopen.org [eubopen.org]
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